

Toxicological profile and hazard classification of CAS 114772-53-1

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Compound of Interest

Compound Name: (2'-Methyl[1,1'-biphenyl]-4-yl)
acetonitrile

CAS No.: 893734-38-8

Cat. No.: B12861019

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Technical Profile: 4'-Methyl-2-biphenylcarbonitrile (OTBN)

CAS Registry Number: 114772-53-1 Synonyms: 4'-Methyl-2-cyanobiphenyl; OTBN; 2-(4-Tolyl)benzonitrile Role: Pharmaceutical Intermediate (Sartan Series KSM)

Executive Summary

4'-Methyl-2-biphenylcarbonitrile (OTBN) is the structural backbone for the "Sartan" class of antihypertensive drugs (Angiotensin II Receptor Blockers). While not an Active Pharmaceutical Ingredient (API) itself, it is the critical scaffold upon which the biphenyl-tetrazole pharmacophore is constructed.

From a toxicological perspective, OTBN presents a moderate acute hazard profile (Harmful if swallowed/inhaled) but carries significant Specific Target Organ Toxicity (STOT) and Reproductive Toxicity warnings that necessitate strict containment in process chemistry

environments. Its primary industrial risk lies in its conversion to the highly reactive alkylating agent Bromo-OTBN, a step that drastically alters the safety landscape.

Chemical Identity & Physicochemical Basis

The toxicity of OTBN is governed by its lipophilic biphenyl core and the metabolic stability of its nitrile substituent.

Property	Data	Relevance to Safety
Molecular Formula	C ₁₄ H ₁₁ N	Lipophilic organic solid.
Molecular Weight	193.24 g/mol	High bioavailability potential.
Physical State	Crystalline Powder (Off-white)	Dust generation risk (Inhalation hazard).[1][2]
Melting Point	49–53 °C	Low melting point implies easy sublimation/vapor generation during drying.
Solubility	Insoluble in water; Soluble in Methanol, Chloroform	High membrane permeability; requires organic solvents for cleaning.
Partition Coeff (LogP)	~4.1	High potential for bioaccumulation in fatty tissues.

Industrial Application: The Sartan Pathway

To understand the hazard context, one must recognize where OTBN sits in the synthesis chain. [3] It is the precursor to Bromo-OTBN (CAS 114772-54-2), a potent alkylating agent.

Critical Safety Distinction:

- OTBN (CAS 114772-53-1): Systemic toxicant, moderate reactivity.
- Bromo-OTBN (Downstream): Genotoxic impurity (GTI) concern, strong alkylator, lachrymator.

Visualization: Sartan Synthesis Workflow

The following diagram illustrates the transformation of OTBN into the active drug scaffold, highlighting the escalation of chemical hazard.



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Figure 1: The operational role of OTBN.[3][4][5][6][7][8][9][10][11] Note the transition to Bromo-OTBN, where containment requirements typically increase from OEB 2/3 to OEB 4 due to genotoxicity concerns.

Toxicological Profile

The following data synthesizes regulatory filings (ECHA, REACH) and SDS data.

Acute Toxicity

OTBN is classified as Harmful across all major routes of exposure. The nitrile group contributes to metabolic stress, though it does not release cyanide as readily as aliphatic nitriles.

- Oral (LD50): > 300 - < 2000 mg/kg (Rat). Category 4.
- Dermal (LD50): > 1000 - < 2000 mg/kg (Rabbit). Category 4.
- Inhalation (LC50): Data limited, but classified as Category 4 due to particle size and systemic absorption potential.

Specific Target Organ Toxicity (STOT)

Repeated Exposure (STOT-RE):

- Classification: Category 2 (May cause damage to organs through prolonged or repeated exposure).
- Target Organs: Primary concerns are Hematological (Blood) and Hepatic (Liver) systems.

- Mechanism: Chronic exposure to biphenyl nitriles often induces hepatic enzyme induction (CYP450) and oxidative stress, leading to hepatocyte necrosis or hemolytic anemia in rodent models.

Reproductive & Developmental Toxicity

- Classification: Category 2 (Suspected of damaging fertility or the unborn child).[1]
- Evidence: Structural analogs (biphenyls) have demonstrated potential to cross the placental barrier. While definitive teratogenicity data for OTBN specifically is proprietary to registrants, the "Suspected" flag mandates that pregnant personnel must not handle this substance.

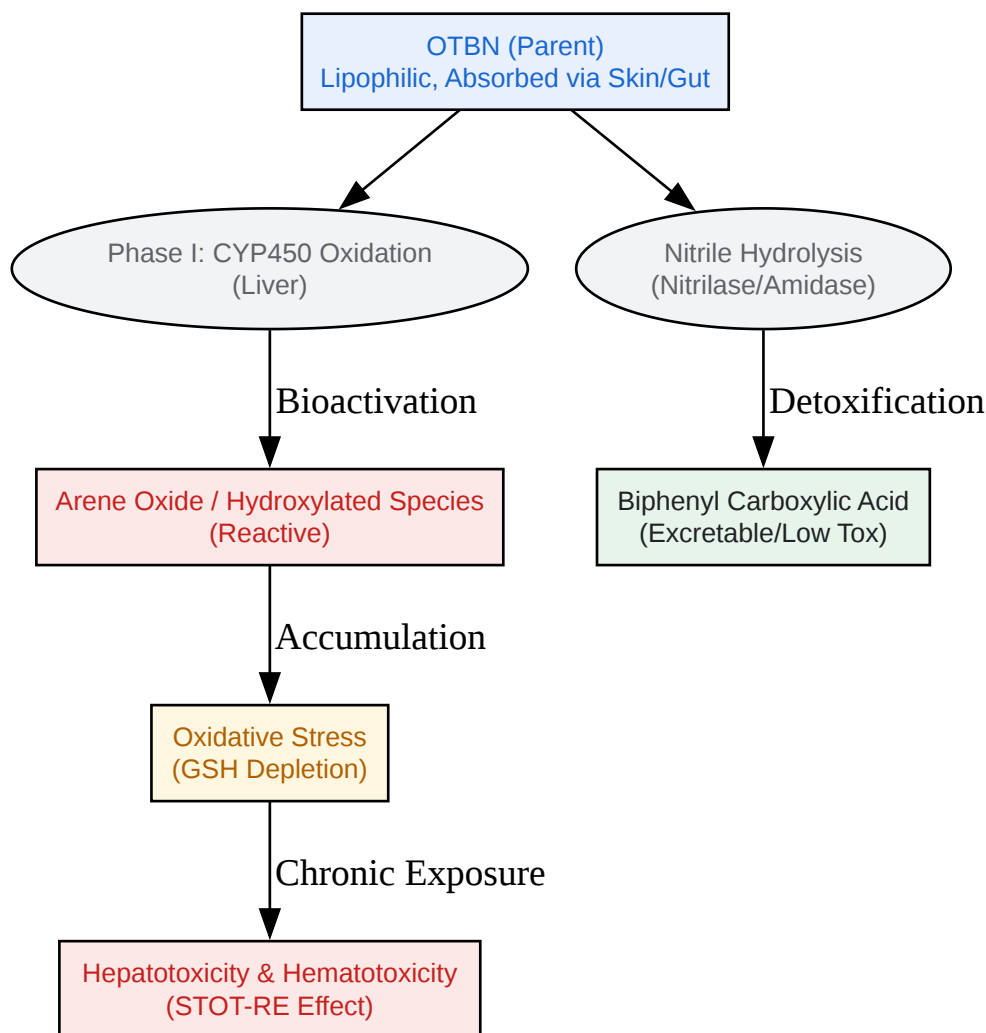
Genotoxicity

- Ames Test: Generally reported as Negative for OTBN itself.
- Warning: Do not confuse with Bromo-OTBN, which is a structural alert for mutagenicity (alkyl halide).

Mechanism of Action (Adverse Outcome Pathway)

The toxicity of OTBN is driven by its metabolic activation. The biphenyl ring is a substrate for hydroxylation, while the nitrile moiety can undergo hydrolysis.

Visualization: Metabolic Fate & Toxicity



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Figure 2: Proposed Adverse Outcome Pathway (AOP). Toxicity is likely driven by the accumulation of reactive oxidative metabolites if Phase II conjugation pathways (Glutathione) are overwhelmed.

Hazard Classification & Regulatory Status

GHS Classification (Regulation EC No 1272/2008):

Hazard Class	Category	H-Code	Hazard Statement
Acute Tox. Oral	Cat 4	H302	Harmful if swallowed. [1][12][13]
Acute Tox. Dermal	Cat 4	H312	Harmful in contact with skin.[12]
Acute Tox. Inhal	Cat 4	H332	Harmful if inhaled.[1][12][13]
Skin Irrit.	Cat 2	H315	Causes skin irritation. [12][13]
Eye Irrit.	Cat 2	H319	Causes serious eye irritation.[12]
Repro. Tox.	Cat 2	H361	Suspected of damaging fertility or the unborn child.
STOT RE	Cat 2	H373	May cause damage to organs (Blood, Liver) through prolonged/repeated exposure.
Aquatic Chronic	Cat 1	H410	Very toxic to aquatic life with long lasting effects.[1][2]

Signal Word:WARNING

Risk Management & Handling Protocols

For researchers and process chemists, the following self-validating protocols are recommended:

Engineering Controls

- Powder Handling: Must be performed in a Chemical Fume Hood or Vented Balance Enclosure (VBE).
- HEPA Filtration: Required for exhaust due to the H373/H361 hazard combination.
- Static Control: The low melting point (50°C) and organic nature make dust explosions a plausible risk; ground all equipment.

Personal Protective Equipment (PPE)

- Respiratory: N95/P2 minimum for solid handling; Half-face respirator with organic vapor/particulate cartridges (OV/P100) recommended during reactor charging.
- Dermal: Nitrile gloves (double-gloving recommended). Note: Biphenyls can permeate latex.
- Ocular: Safety goggles.^[13] Face shield if handling large quantities of wet cake.

Decontamination & Spill Response

- Solvent Selection: Do NOT use water alone (insoluble). Use Methanol or Ethanol for surface decontamination, followed by a soap/water wash.
- Verification: Verify cleaning with UV light (biphenyls often fluoresce) or HPLC swab test to ensure no carryover into subsequent batches.

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- European Chemicals Agency (ECHA). Registration Dossier: 4'-methylbiphenyl-2-carbonitrile. [\[4\]](#) [\[Link\]](#)^[4]

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